

An In-depth Technical Guide to Estratetraenol: Chemical Structure, Properties, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *ESTRATETRAENOL*

Cat. No.: *B030845*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Estratetraenol (EST) is an endogenous steroid found in women that has garnered significant interest for its putative role as a human pheromone.^[1] First identified in the urine of pregnant women, this compound is structurally related to estrogenic hormones but notably lacks estrogenic activity.^{[1][2]} Research suggests that **estratetraenol** may influence mood, social cognition, and behavior in a sex-specific manner, making it a subject of investigation in fields ranging from neurobiology to psychology and drug development.^{[3][4][5]} This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological effects of **estratetraenol**, with a focus on experimental methodologies and potential signaling pathways.

Chemical Identity and Physicochemical Properties

Estratetraenol is a C18 steroid belonging to the estrane family.^[1] Its chemical structure is characterized by an aromatic A ring, typical of estrogens, and a double bond in the D ring at position 16.^[1]

Table 1: Chemical Identifiers for **Estratetraenol**

Identifier	Value
IUPAC Name	(8S,9S,13R,14S)-13-methyl-6,7,8,9,11,12,14,15-octahydrocyclopenta[a]phenanthren-3-ol[6]
Synonyms	Estra-1,3,5(10),16-tetraen-3-ol, Compound 742[7]
CAS Number	1150-90-9[7]
Molecular Formula	C ₁₈ H ₂₂ O[7]
Molecular Weight	254.37 g/mol [7]
InChI Key	CRMOMCHYBNOFIV-BDXSIMOUSA-N[6]
SMILES	C[C@]12CC[C@H]3--INVALID-LINK--CCC4=C3C=CC(=C4)O[7]

Table 2: Physicochemical Properties of **Estratetraenol**

Property	Value	Reference(s)
Appearance	White to pale yellow solid	[8]
Melting Point	130-131.5 °C	[9][10]
Boiling Point	400.2 °C at 760 mmHg	[6][9]
Solubility	Chloroform (Slightly), DMSO (Slightly), Methanol (Slightly)	[8][9]
Water Solubility	2.706 mg/L at 25 °C (estimated)	[6]
Purity (typical)	≥98% (HPLC)	[8]

Biological Activity and Mechanism of Action

Estratetraenol is classified as a putative human pheromone, a chemical signal that may elicit behavioral or physiological responses in other individuals of the same species.[2] Its effects are

reported to be context-dependent and differ based on the sex and sexual orientation of the recipient.[4][11]

Effects on Social Cognition and Mood

Studies have indicated that exposure to **estratetraenol** can modulate aspects of social cognition, particularly in men. Research by Oren et al. (2019) demonstrated that men exposed to **estratetraenol** showed improved accuracy on the Interpersonal Perception Task, especially in discerning intimacy cues.[3] The same study found that **estratetraenol** enhanced men's emotional reaction to images of romantic touch.[3] Other studies have suggested that **estratetraenol** can influence mood, with some reports of it increasing positive mood in women and decreasing it in men.[4]

Effects on Sexual Motivation and Perception

Research by Wu et al. (2022) investigated the impact of **estratetraenol** on sexual motivation in heterosexual men using a sexual delay discounting task. The findings revealed that **estratetraenol** increased the preference for larger, delayed sexual rewards, suggesting a potential role in enhancing sexual motivation.[6] Furthermore, some studies suggest that **estratetraenol** may bias the perception of gender from ambiguous stimuli.[5]

Table 3: Quantitative Data from Behavioral Studies on **Estratetraenol**

Study	Experimental Task	Participants	Key Finding(s)	Quantitative Result(s)
Wu et al. (2022)	Sexual Delay Discounting Task	76 heterosexual men	Increased preference for larger, delayed sexual rewards.	Area Under the Curve (AUC) for LL choices: - Estratetraenol: M = 0.44, SD = 0.26 - Control: M = 0.38, SD = 0.21 (Paired t-test: $t(75) = 2.11$, $p = 0.039$)
Oren et al. (2019)	Picture-Rating Task (Emotional Reaction to Touch)	64 men	Stronger emotional reaction to touch under estratetraenol exposure.	Main effect for compound in trials depicting touch: - $p = 0.047$, $\eta^2 = 0.061$
Oren et al. (2019)	Interpersonal Perception Task	Men	Improved accuracy, particularly in the "Intimacy" category.	Specific quantitative data on accuracy scores not available in the abstract.

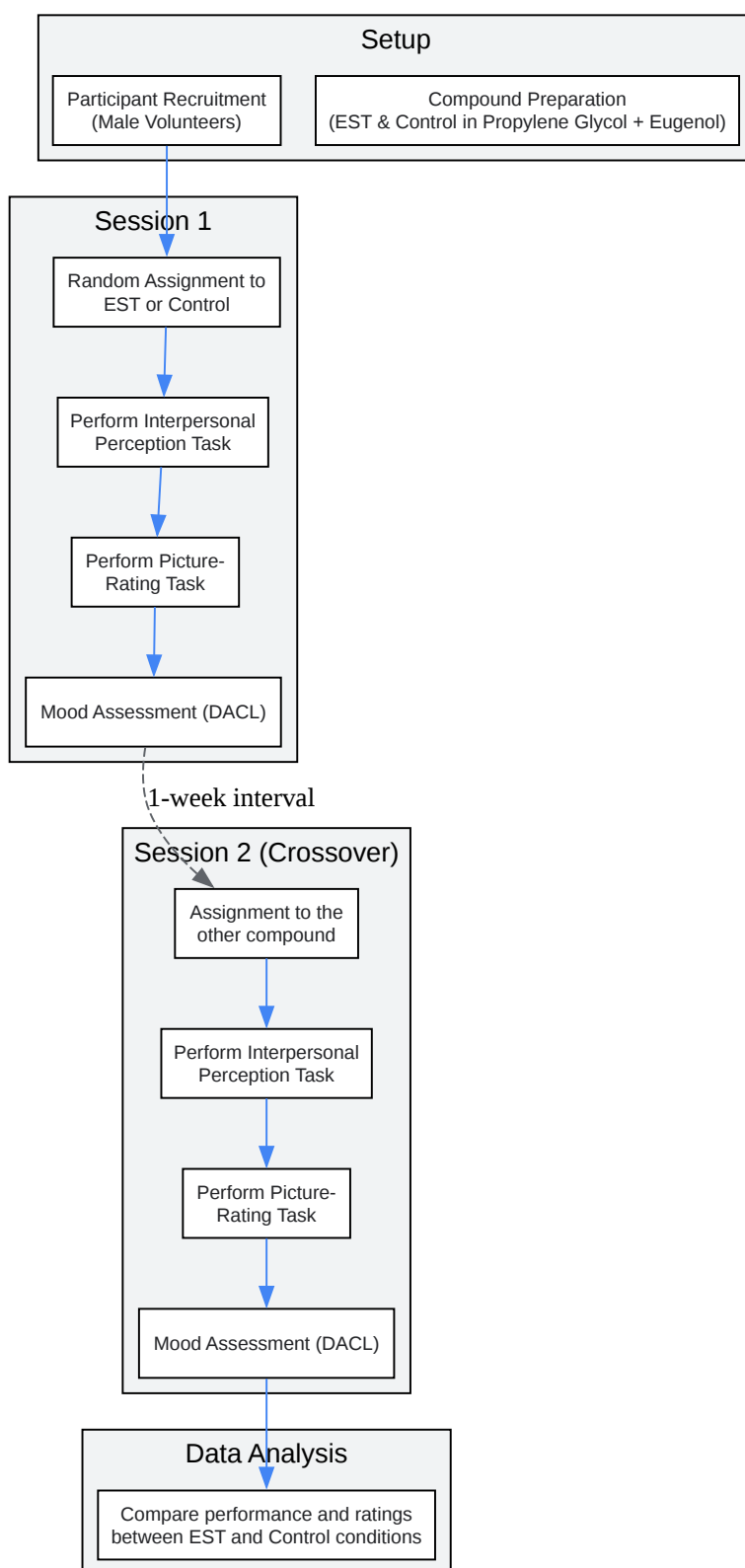
Proposed Signaling Pathway

The precise molecular mechanism by which **estratetraenol** exerts its effects is not fully elucidated. While many mammals detect pheromones via the vomeronasal organ (VNO), the human VNO is largely considered to be non-functional.^{[12][13]} Current evidence suggests that the effects of putative human pheromones like **estratetraenol** are mediated through the main olfactory epithelium (MOE).^[14]

The proposed pathway involves the binding of **estratetraenol** to a G-protein coupled receptor (GPCR) on the surface of olfactory sensory neurons. This interaction is hypothesized to initiate

an intracellular signaling cascade, leading to neuronal depolarization and the transmission of a signal to the brain. Neuroimaging studies have shown that exposure to **estratetraenol** can activate specific brain regions, most notably the anterior hypothalamus, in a sex-specific manner.^{[5][11]} The hypothalamus plays a crucial role in regulating hormones and behaviors related to reproduction and social bonding.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Neurobiology of TRPC2: from gene to behavior - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Frontiers | TRICK or TRP? What Trpc2^{-/-} mice tell us about vomeronasal organ mediated innate behaviors [frontiersin.org]
- 3. Involvement of the G-Protein-Coupled Dopamine/Ecdysteroid Receptor DopEcR in the Behavioral Response to Sex Pheromone in an Insect | PLOS One [journals.plos.org]
- 4. Involvement of the G-protein-coupled dopamine/ecdy steroid receptor DopEcR in the behavioral response to sex pheromone in an insect - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. G protein-coupled receptors function as cell membrane receptors for the steroid hormone 20-hydroxyecdysone - PMC [pmc.ncbi.nlm.nih.gov]
- 6. TRPC2 and the Molecular Biology of Pheromone Detection in Mammals - TRP Ion Channel Function in Sensory Transduction and Cellular Signaling Cascades - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Pheromone signal transduction in humans: What can be learned from olfactory loss - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Mammalian Pheromones - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Frontiers | Neural basis for pheromone signal transduction in mice [frontiersin.org]
- 10. Vomeronasal receptor - Wikipedia [en.wikipedia.org]
- 11. Use of computational modeling approaches in studying the binding interactions of compounds with human estrogen receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Xenopus V1R vomeronasal receptor family is expressed in the main olfactory system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Identification of Olfactory Receptors Responding to Androstenone and the Key Structure Determinant in Domestic Pig - PMC [pmc.ncbi.nlm.nih.gov]
- 14. A scent of romance: human putative pheromone affects men's sexual cognition - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide to Estratetraenol: Chemical Structure, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b030845#chemical-structure-and-properties-of-estratetraenol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com